

Technical Support Center: Xenon-135

Interference in Mass Spectrometry

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Compound of Interest

Compound Name: Xenon-135

Cat. No.: B1198187

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in correcting for **Xenon-135** (^{135}Xe) interference during mass spectrometry experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Xenon-135** and why is it a problem in mass spectrometry?

A1: **Xenon-135** is a radioactive isotope of xenon with a relatively short half-life of 9.14 hours.^[1] In mass spectrometry, it poses a significant challenge due to isobaric interference. This occurs because ^{135}Xe has the same nominal mass as other isotopes of interest, most notably Cesium-135 (^{135}Cs) and Barium-135 (^{135}Ba).^{[2][3]} This overlap can lead to inaccurate quantification of these analytes.

Q2: How is **Xenon-135** generated?

A2: **Xenon-135** is primarily a fission product, meaning it is produced during nuclear fission of elements like uranium and plutonium.^{[1][4]} The majority of ^{135}Xe is not formed directly but results from the beta decay of Iodine-135 (^{135}I), which is also a fission product.^{[5][6]} ^{135}I has a half-life of 6.58 hours.^[1]

Q3: What are the common types of interferences in ICP-MS?

A3: Besides isobaric interferences from ^{135}Xe , several other types of interferences can affect Inductively Coupled Plasma Mass Spectrometry (ICP-MS) results:

- Polyatomic (or Molecular) Interferences: Ions formed from the combination of atoms in the sample matrix, plasma gas (argon), and solvent. For example, $^{40}\text{Ar}^{35}\text{Cl}^+$ can interfere with $^{75}\text{As}^+$.^[7]
- Doubly Charged Ions: Ions with a +2 charge will appear at half their mass-to-charge ratio (m/z). For instance, $^{138}\text{Ba}^{2+}$ at m/z 69 could interfere with $^{69}\text{Ga}^+$.^{[7][8]}
- Matrix Effects: The overall composition of the sample can suppress or enhance the analyte signal, leading to inaccurate results.^[9]

Troubleshooting Guides

Problem: I am seeing unexpectedly high signals at m/z 135 in my mass spectrometry analysis. How can I confirm if this is due to **Xenon-135** interference?

Solution:

- Sample History Review: Determine if your sample has been exposed to a neutron source or is derived from a process involving nuclear fission, as this is the primary source of ^{135}Xe .
- Time-Dependent Analysis: Due to its short half-life (9.14 hours), the signal from ^{135}Xe will decrease significantly over a 24-48 hour period.^[1] Re-analyzing the sample after a known time interval can help confirm the presence of this transient isotope.
- Use of Collision/Reaction Cell (CRC) Technology: Employing a collision/reaction cell in your ICP-MS with a suitable reaction gas can help differentiate between $^{135}\text{Cs}^+$ and $^{135}\text{Xe}^+$.

Problem: How can I correct for **Xenon-135** interference when analyzing Cesium-135?

Solution:

The most effective method for correcting isobaric interference from ^{135}Xe on ^{135}Cs is the use of a collision/reaction cell in an ICP-MS/MS system.

Experimental Protocol: Correction using a Collision/Reaction Cell with N₂O

This protocol is designed to mitigate isobaric interference from ¹³⁵Ba and polyatomic interferences when analyzing ¹³⁵Cs, and the principles can be applied to ¹³⁵Xe interference.

1. Sample Preparation:

- Acidify the sample using nitric acid to a final concentration of 2%.
- If high concentrations of barium are expected, a chemical separation step using cation exchange chromatography may be necessary prior to analysis.[\[10\]](#)

2. ICP-MS/MS Instrumentation and Parameters:

- Instrument: A triple quadrupole ICP-MS (ICP-MS/MS) is recommended.
- Collision/Reaction Gas: Use nitrous oxide (N₂O) as the reaction gas.[\[10\]](#)[\[11\]](#)
- Gas Flow Rate: Optimize the N₂O flow rate. A typical starting point is 0.7 mL/min.[\[10\]](#)
- Quadrupole Settings:
 - Set the first quadrupole (Q1) to only allow ions with m/z 135 to pass into the collision/reaction cell.
 - In the cell, ¹³⁵Ba⁺ will react with N₂O to form ¹³⁵BaO⁺ (at m/z 151), effectively shifting its mass. ¹³⁵Cs⁺ is unreactive with N₂O.
 - Set the second quadrupole (Q2) to detect ions at m/z 135.

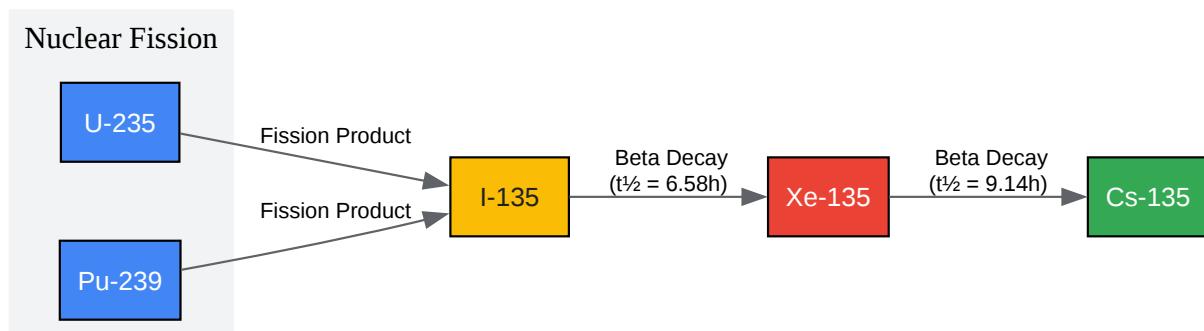
3. Data Acquisition and Analysis:

- Analyze a blank, calibration standards, and your samples.
- The signal detected at m/z 135 will be predominantly from ¹³⁵Cs⁺, as the interfering ¹³⁵Ba⁺ has been mass-shifted. This same principle applies to separating ¹³⁵Xe⁺ from ¹³⁵Cs⁺, as xenon is also unreactive with N₂O under these conditions.

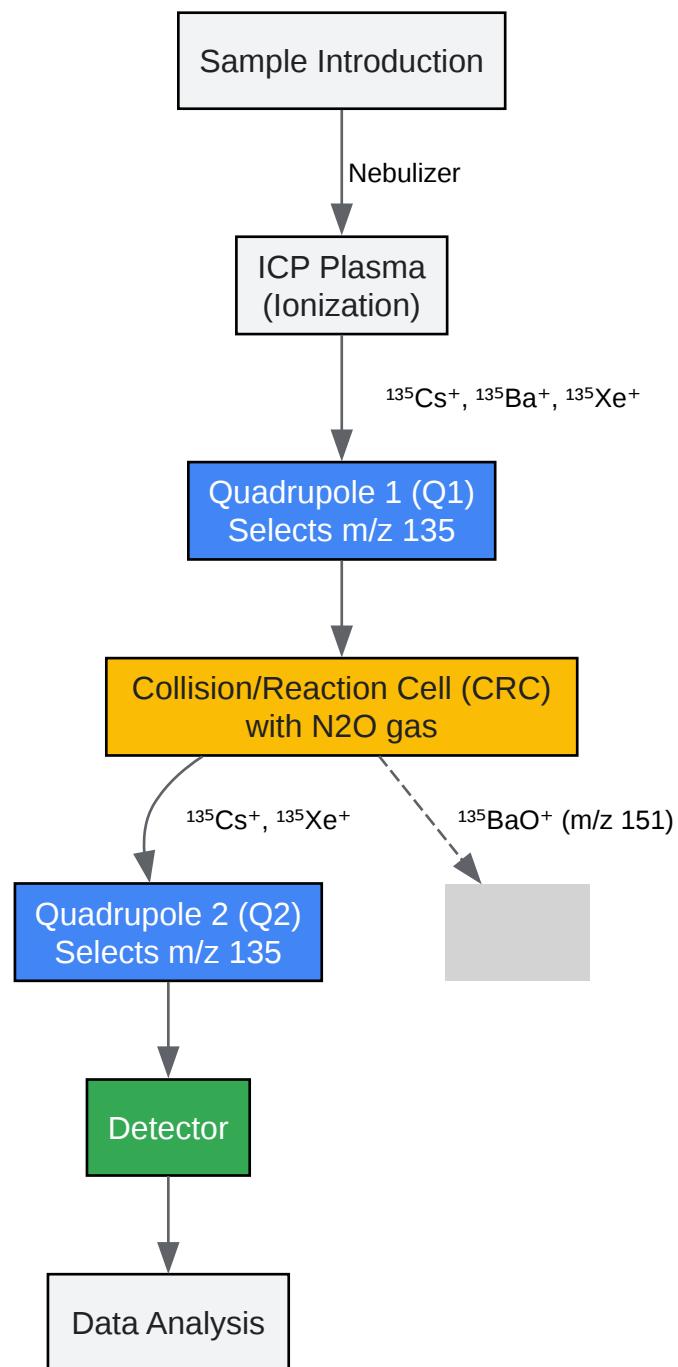
Quantitative Data Summary

Parameter	Value	Reference
^{135}Xe Half-life	9.14 ± 0.02 hours	[1]
^{135}I Half-life	6.58 hours	[1]
^{135}Xe Beta Decay Energy	1.165 MeV	[1]
N ₂ O Reaction Gas Flow Rate for Ba Suppression	0.7 mL/min	[10]
Achieved Ba Suppression with N ₂ O	8×10^{-5}	[10]

Visualizations

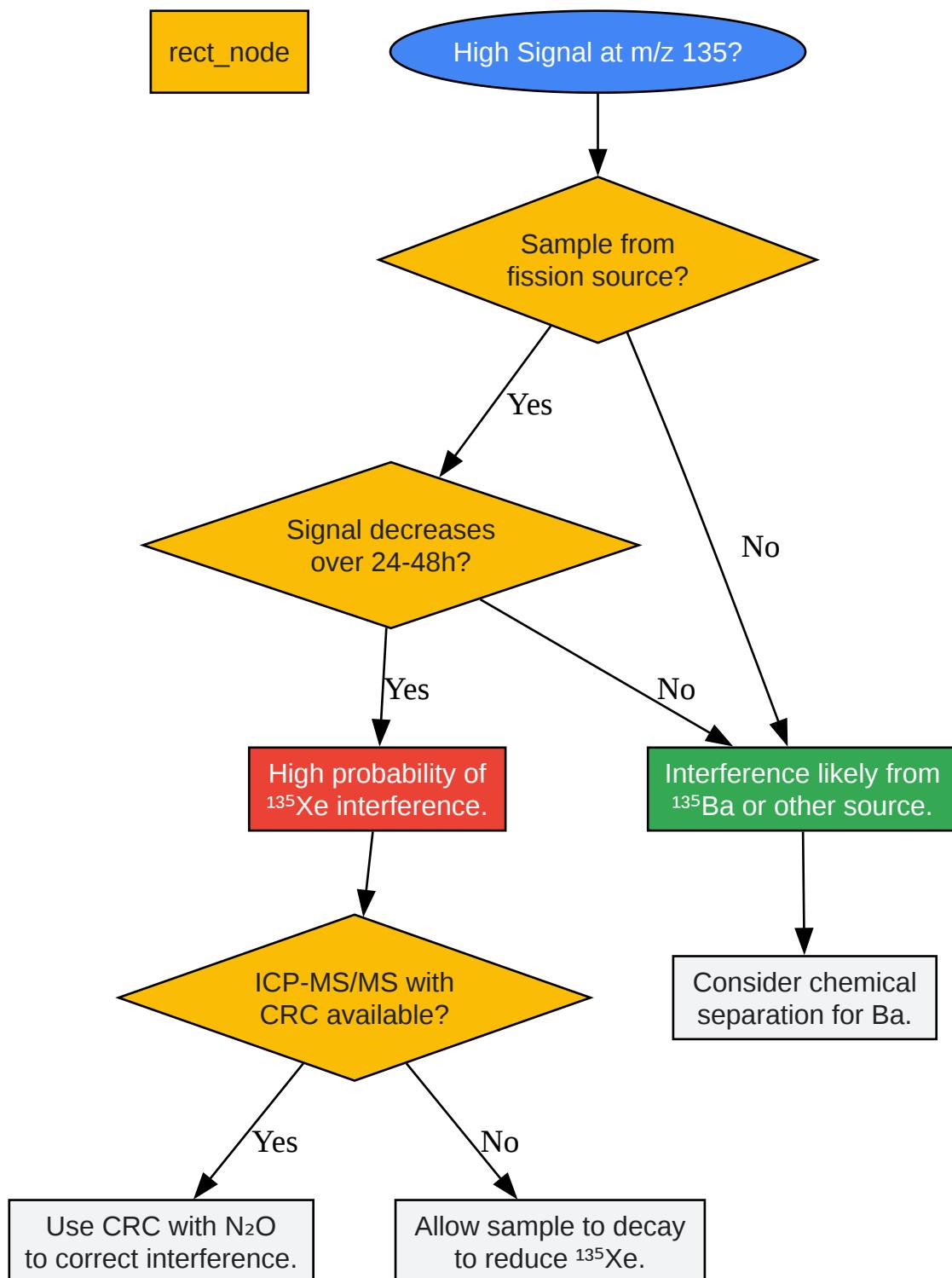


Caption: Formation and decay pathway of **Xenon-135**.



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Caption: Experimental workflow for correcting isobaric interference using ICP-MS/MS.

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Caption: Troubleshooting logic for identifying ^{135}Xe interference.

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